

2,3,3-Trifluoro-N,N-dimethylacrylamide: Disposal & Handling Guide

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Compound of Interest

Compound Name: 2,3,3-Trifluoro-N,N-dimethylacrylamide

CAS No.: 97403-95-7

Cat. No.: B12679544

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Emergency Overview & Chemical Profile

2,3,3-Trifluoro-N,N-dimethylacrylamide (CAS: 97403-95-7) presents a dual-hazard profile distinct from standard acrylamides. While it shares the neurotoxic and polymerization potential of the acrylamide class, the trifluoro-substitution introduces significant halogenated waste constraints.

Critical Safety Warning: Unlike non-fluorinated acrylamides, the combustion of this compound generates Hydrogen Fluoride (HF) gas. Standard incineration protocols for organic waste are insufficient and dangerous if the facility lacks acid gas scrubbing capabilities.

Physicochemical Profile for Disposal

Property	Data	Operational Implication
CAS Number	97403-95-7	Use for waste manifesting and inventory tracking.
Molecular Formula	C ₅ H ₆ F ₃ NO	Halogenated. Must be segregated from non-halogenated solvents.
Solubility	Low in water; High in organics	Do not attempt aqueous oxidative polymerization (e.g., persulfate method) for spill cleanup; it will likely phase separate and fail to react.
Flash Point	> 70°C (Est.)	Combustible. Keep away from oxidizers. [1] [2]
Reactivity	Radical Polymerization	Susceptible to auto-polymerization upon light/heat exposure.

Waste Segregation & Classification

Proper segregation is the single most critical step in the disposal workflow. Misclassification can lead to regulatory fines or incinerator damage.

The "Red Tag" Rule

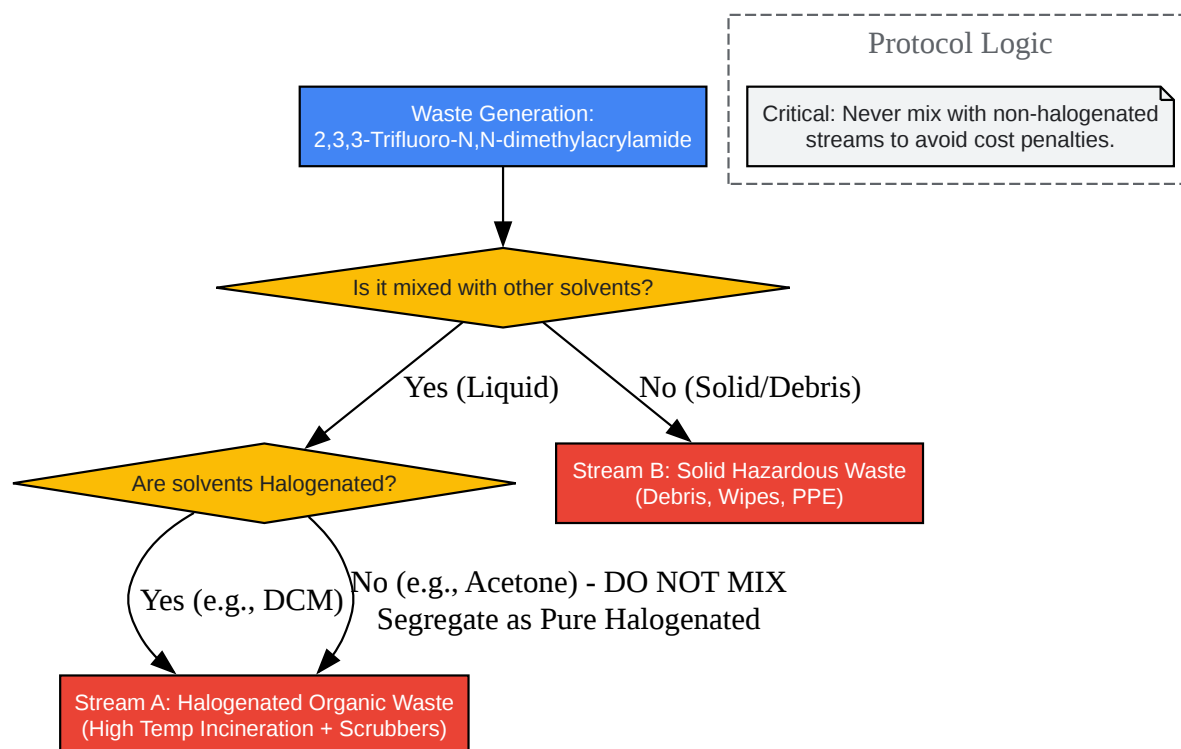
This compound must always be classified as Halogenated Organic Waste.

- EPA Waste Code (US): D001 (Ignitable), plus potential listing for halogenated organics depending on concentration.
- EU Waste Code: 07 01 03* (organic halogenated solvents, washing liquids and mother liquors).

Compatibility Matrix

Stream	Compatibility	Action
Halogenated Solvents	✓ Compatible	Co-mingle with DCM, Chloroform, or Fluorinated solvents.
Non-Halogenated Solvents	✗ Incompatible	Do NOT mix with Acetone, Methanol, or Hexane waste streams (increases disposal cost and complicates incineration).
Aqueous Waste	✗ Incompatible	Do NOT pour down drains.[3] Hydrophobic nature leads to phase separation.
Oxidizers	✗ Dangerous	Keep separate from Nitric Acid, Peroxides, or Permanganates to prevent uncontrolled polymerization or fire.

DOT Diagram: Waste Segregation Logic



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Figure 1: Decision logic for segregating trifluoro-acrylamide waste streams to ensure regulatory compliance and safety.

Spill Response Protocol

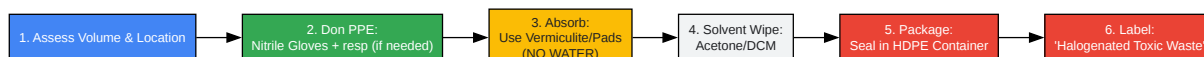
Stop. Do not use the standard "Acrylamide Polymerization Kit" (persulfate/TEMED) found in many biology labs. The trifluoro-group alters the solubility and electronic properties, rendering aqueous polymerization ineffective and potentially leaving active toxic monomer behind.

Step-by-Step Response

- Evacuate & Ventilate: Clear the immediate area. If the spill is outside a fume hood, ensure room ventilation is active.
- PPE Upgrade:

- Gloves: Double-glove with Nitrile (minimum 5 mil) or use Silver Shield/Laminate gloves for larger spills.
- Respiratory: If outside a hood, use a half-mask respirator with Organic Vapor/Acid Gas cartridges (Yellow/Magenta).
- Containment (Liquid Spills):
 - Do not use water.
 - Surround the spill with a dike of vermiculite or chemically inert absorbent pads.
 - Absorb the liquid completely.
- Decontamination:
 - Once liquid is absorbed, wipe the surface with a solvent in which the monomer is soluble (e.g., Acetone or DCM) only if the surface material permits.
 - Follow with a soap and water wash to remove residues.^{[1][2]}
- Disposal of Debris:
 - Place all saturated absorbent and wipes into a wide-mouth HDPE jar or a heavy-duty yellow hazardous waste bag.
 - Label clearly: "Debris containing **2,3,3-Trifluoro-N,N-dimethylacrylamide** - Toxic/Halogenated".

DOT Diagram: Spill Workflow



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Figure 2: Operational workflow for managing spills of fluorinated acrylamides.

Final Disposal Pathways

The only acceptable final disposal method for **2,3,3-Trifluoro-N,N-dimethylacrylamide** is High-Temperature Incineration.

Why Incineration?

- **Destruction Efficiency:** Complete thermal oxidation breaks down the acrylamide backbone, eliminating neurotoxicity.
- **Fluorine Management:** The facility must be equipped with wet scrubbers (using caustic soda/lime) to capture the Hydrogen Fluoride (HF) gas generated during combustion.
 - **Reaction:**
 - **Scrubbing:**

Manifesting Instructions

When filling out your hazardous waste manifest (e.g., EPA Form 8700-22), ensure the following descriptions are included:

- **Chemical Name:** **2,3,3-Trifluoro-N,N-dimethylacrylamide**.^[4]
- **Hazard Class:** 6.1 (Toxic) or 3 (Flammable) depending on the specific formulation/solvent mix.
- **Constituents:** Explicitly list "Organic Fluorine" to alert the disposal facility.

References

- PubChem. (n.d.).^[4] **2,3,3-Trifluoro-N,N-dimethylacrylamide** (Compound). National Library of Medicine. Retrieved from [\[Link\]](#)
- US EPA. (2023). Wastes - Hazardous Waste - Waste Types - Listed Wastes. Retrieved from [\[Link\]](#)

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Sources

- [1. fishersci.com](https://fishersci.com) [fishersci.com]
- [2. multimedia.3m.com](https://multimedia.3m.com) [multimedia.3m.com]
- [3. datasheets.scbt.com](https://datasheets.scbt.com) [datasheets.scbt.com]
- [4. 2,3,3-Trifluoro-N,N-dimethylacrylamide | C₅H₆F₃NO | CID 3024870 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
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